

2-Aminomethylpyrimidine physical and chemical properties

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Compound of Interest

Compound Name: 2-Pyrimidinemethanamine

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An In-depth Technical Guide to 2-Aminomethylpyrimidine

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the core physical and chemical properties of 2-Aminomethylpyrimidine. The information is intended to support research, synthesis, and drug development activities involving this versatile synthetic intermediate.

Core Physical and Chemical Properties

2-Aminomethylpyrimidine is most commonly available and handled as its hydrochloride salt. The following data pertains to 2-Aminomethylpyrimidine hydrochloride.

Property	Value	Citation(s)
Chemical Name	2-Pyrimidinemethanamine, monohydrochloride	[1][2]
CAS Number	372118-67-7	[1][2][3][4][5]
Molecular Formula	C ₅ H ₇ N ₃ • HCl	[1]
Formula Weight	145.59 g/mol (or 145.6 g/mol)	[1][3][4]
Appearance	Crystalline solid	[1][5]
Melting Point	220-230 °C	[5]
Boiling Point	No data available	[5]
Solubility	No specific data available, but related aminopyrimidines are moderately soluble in water and soluble in polar organic solvents like methanol and ethanol.[6]	
Purity	≥98%	[1]
Storage Temperature	Recommended storage at -20°C in a freezer for long-term stability.[7]	

Spectral Data

- UV (λ_{max}): 246, 282 nm[1]
- ¹H NMR Spectroscopy: The proton NMR spectrum of the related compound 2-aminopyrimidine shows signals for the amino protons and aromatic protons. For 2-aminomethylpyrimidine, one would expect to see characteristic signals for the methylene (-CH₂-) protons adjacent to the amino group and the pyrimidine ring, typically in the range of 2.3-3.0 ppm, and the amino (-NH₂) protons, which can appear over a broad range (0.5-5.0 ppm) and may be exchangeable with D₂O.[8] The aromatic protons on the pyrimidine ring would also be present.

- IR Spectroscopy: Infrared spectra of primary amines typically show two N-H stretching bands in the 3400 to 3500 cm^{-1} region.[8] The spectrum would also exhibit C-H stretching from the pyrimidine ring and the methylene group, and C=N stretching vibrations characteristic of the pyrimidine ring.[9]

Chemical Properties and Reactivity

Stability: 2-Aminomethylpyrimidine hydrochloride is stable under recommended storage conditions.[5] It should be stored in a tightly closed container in a dry, cool, and well-ventilated place.[10] It is incompatible with strong acids and alkalis, as well as strong oxidizing and reducing agents. Under fire conditions, it may decompose and emit toxic fumes.[5]

Reactivity: The primary reactivity of 2-aminomethylpyrimidine stems from the nucleophilic nature of the primary amino group. This group can readily participate in reactions such as amidation, alkylation, and acylation. The pyrimidine ring itself is electron-deficient, which influences the reactivity of the overall molecule. It serves as a crucial building block in organic synthesis, particularly for the construction of more complex pharmaceutical compounds.[2][4]

Synthesis and Experimental Protocols

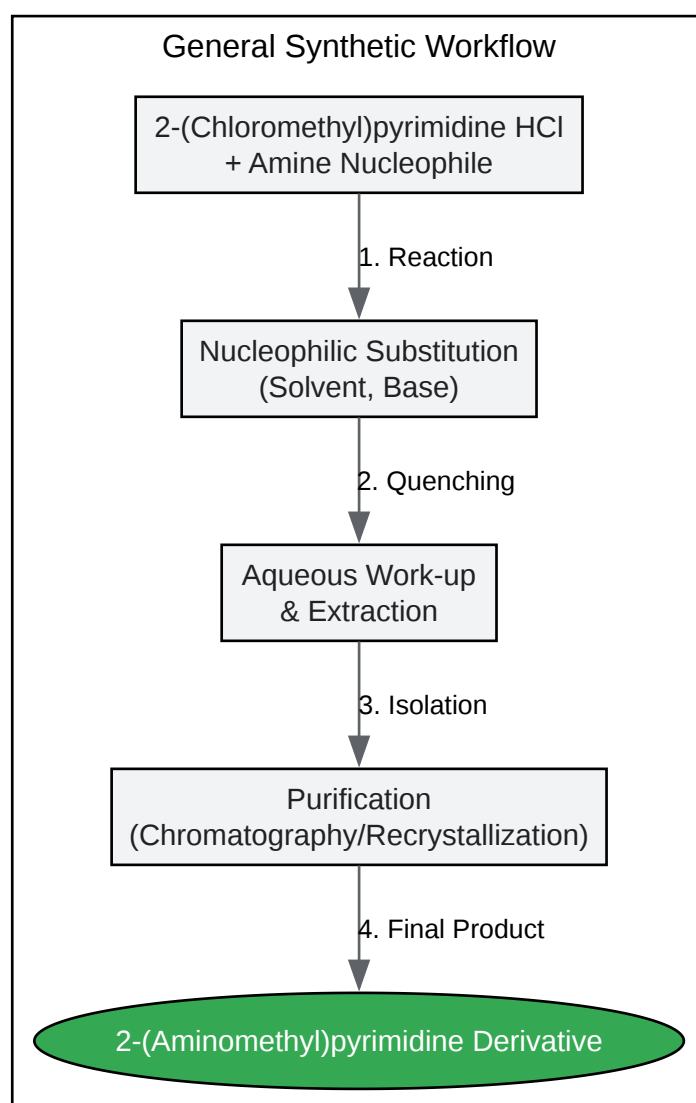
2-Aminomethylpyrimidine is a key synthetic intermediate.[1][4] A common synthetic route to prepare 2-(aminomethyl)pyrimidine derivatives involves the nucleophilic substitution of a leaving group on a precursor molecule.

Experimental Protocol: Synthesis from 2-(Chloromethyl)pyrimidine hydrochloride

This protocol describes a general method for reacting an amine with 2-(chloromethyl)pyrimidine hydrochloride, which can be adapted for the synthesis of 2-aminomethylpyrimidine itself (using ammonia as the nucleophile) or its derivatives.[11]

- **Reaction Setup:** A solution of 2-(chloromethyl)pyrimidine hydrochloride (1.0 equivalent) is prepared in a suitable anhydrous solvent such as N,N-Dimethylformamide (DMF), ethanol, or acetonitrile.
- **Addition of Reagents:** The amine nucleophile (1.0-2.2 equivalents) is added to the solution, followed by a base (e.g., K_2CO_3 , Et_3N) to neutralize the hydrochloric acid generated during the reaction.[11]

- **Reaction Conditions:** The reaction mixture is typically stirred at room temperature or heated to facilitate the reaction. Progress is monitored using Thin-Layer Chromatography (TLC).[12]
- **Work-up and Purification:** Upon completion, the reaction mixture is cooled and poured into ice-cold water. The aqueous layer is then extracted with an organic solvent like ethyl acetate. The combined organic layers are washed with brine, dried over anhydrous sodium sulfate, and concentrated under reduced pressure. The resulting crude product is purified by column chromatography on silica gel or by recrystallization.[12]



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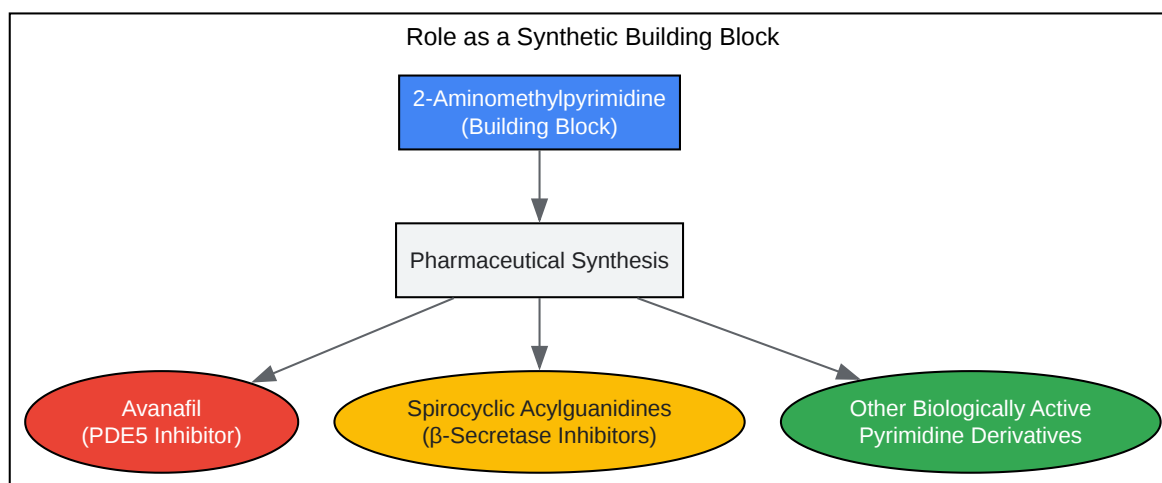
Caption: General workflow for the synthesis of 2-(aminomethyl)pyrimidine derivatives.

Applications in Drug Development

2-Aminomethylpyrimidine is a valuable building block for the synthesis of biologically active molecules and approved pharmaceuticals.[13] Its pyrimidine core is a prevalent feature in numerous therapeutic agents.[11]

Key Applications:

- **Avanafil Intermediate:** It is used as a pharmaceutical intermediate in the synthesis of Avanafil, a PDE5 inhibitor used to treat erectile dysfunction.[2][14]
- **β -Secretase Inhibitors:** The compound is a reagent used in the synthesis of spirocyclic acylguanidines, which act as β -secretase (BACE1) inhibitors for the potential treatment of neurodegenerative disorders such as Alzheimer's disease.[4]
- **Kinase Inhibitors:** The 2-aminopyrimidine scaffold is a common pharmacophore in the development of various kinase inhibitors used in oncology.[11][13]
- **Antimicrobial Agents:** Pyrimidine derivatives, in general, exhibit a broad spectrum of biological activities, including antimicrobial properties.[15][16]



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Caption: Logical relationship of 2-Aminomethylpyrimidine as a key intermediate.

Safety and Handling

2-Aminomethylpyrimidine hydrochloride is classified as harmful if swallowed and causes skin and serious eye irritation.[5] It may also cause respiratory irritation.[5]

Precautionary Measures:

- Handling: Use in a well-ventilated area. Avoid breathing dust, fumes, or spray. Wash hands thoroughly after handling and do not eat, drink, or smoke when using this product.[5]
- Personal Protective Equipment (PPE): Wear protective gloves, protective clothing, and eye/face protection.[5]
- First Aid:
 - If on skin: Wash with plenty of soap and water.
 - If inhaled: Remove to fresh air.
 - If in eyes: Rinse cautiously with water for several minutes. Remove contact lenses if present and easy to do.[5]
- Spills: Clean up spills immediately, avoiding dust generation. Sweep up the material and place it into a suitable container for disposal.[10]

This product is intended for laboratory research use only and is not for human or veterinary use.[1] Always consult the latest Safety Data Sheet (SDS) from your supplier before handling.

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